

Comprehensive Safety & Operational Guide: Handling 3-Chloro-2-hydroxy-6-methylbenzoic Acid

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Compound of Interest

Compound Name:	<i>3-Chloro-2-hydroxy-6-methylbenzoic acid</i>
CAS No.:	89938-57-8
Cat. No.:	B2775175

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Target Audience: Researchers, Scientists, and Drug Development Professionals
Document Type: Standard Operating Procedure (SOP) & Safety Logistics Plan

Chemical Profile & Hazard Causality

3-Chloro-2-hydroxy-6-methylbenzoic acid (CAS: 89938-57-8) is a halogenated phenolic acid widely utilized as an organic building block in pharmaceutical synthesis and drug development. Supplied primarily as a dry powder, this compound presents specific handling challenges due to its physical state and chemical structure.

To handle this chemical safely, one must understand the causality behind its hazards. The presence of the chloro-substituent increases the molecule's lipophilicity compared to standard benzoic acid, enhancing its ability to penetrate compromised dermal barriers[1]. Simultaneously, the phenolic hydroxyl group contributes to its acidic nature, directly causing severe irritation upon contact with the moisture present on biological tissues.

Table 1: Quantitative Data & Hazard Causality Summary

Property	Value	Causality & Safety Implication
CAS Number	89938-57-8	Unique identifier for tracking Safety Data Sheets (SDS).
Physical Form	Powder	High risk of aerosolization; necessitates respiratory protection and draft-free weighing.
Melting Point	174–176 °C	Thermally stable under standard laboratory conditions; no risk of spontaneous sublimation at room temperature.
LogP (Octanol/Water)	~2.6	Highly lipophilic; readily penetrates compromised dermal barriers, mandating strict skin protection[1].
Hazard Codes	H302, H315, H319, H335	Irritant to skin/eyes/respiratory tract; harmful if swallowed. The acidic proton reacts with mucous membrane moisture.

Mandatory Personal Protective Equipment (PPE)

Because **3-Chloro-2-hydroxy-6-methylbenzoic acid** is a fine powder with lipophilic and acidic properties, standard PPE must be upgraded to prevent micro-particulate inhalation and dermal absorption. Each PPE component below functions as a self-validating barrier system.

Table 2: PPE Specifications & Self-Validation Protocols

PPE Category	Specification	Causality & Self-Validation Protocol
Eye Protection	ANSI Z87.1 tight-fitting chemical splash goggles.	Causality: Standard safety glasses have gaps that allow airborne powder to contact the eyes, triggering H319 (severe irritation). Validation: Perform a tactile seal check around the orbital bone; no air should pass through the edges when exhaling heavily.
Hand Protection	Nitrile gloves (≥ 0.11 mm thickness).	Causality: Chlorinated aromatics can permeate thin latex. Nitrile provides superior chemical resistance. Validation: Perform a pneumatic inflation test (trap air and squeeze the glove) prior to donning to verify the absence of micro-tears.
Body Protection	Flame-resistant (FR) or standard heavy cotton lab coat.	Causality: Prevents powder from settling on street clothes. Validation: Ensure the coat is fully buttoned and cuffs are securely tucked under the glove wrists to eliminate exposed skin.
Respiratory	N95/P100 particulate respirator.	Causality: Mitigates H335 (respiratory irritation) from aerosolized dust. Validation: Conduct a positive/negative pressure seal check. The mask should slightly collapse upon sharp inhalation.

Operational Workflow: Step-by-Step Methodology

To maintain scientific integrity and safety, the handling of **3-Chloro-2-hydroxy-6-methylbenzoic acid** must follow a strict, step-by-step methodology.

Step 1: Workspace Preparation & Environmental Control

- Action: Conduct all handling inside a certified Class II biological safety cabinet or a chemical fume hood.
- Causality: The powder form is highly susceptible to static dispersal and ambient air currents.
- Validation: Verify the fume hood monitor displays a face velocity between 80–120 feet per minute (fpm). Tape a small piece of tissue to the sash; it should pull gently inward, confirming negative pressure.

Step 2: Dispensing and Weighing

- Action: Use an anti-static micro-spatula and a closed-system analytical balance.
- Causality: Static electricity can cause the lipophilic powder to repel and aerosolize, increasing the inhalation risk.
- Validation: Tare the weigh boat, close the balance doors, and observe the readout. A fluctuating weight indicates drafts or static interference, which must be resolved (e.g., using an anti-static gun) before proceeding.

Step 3: Solution Preparation

- Action: Dissolve the powder in the target solvent (e.g., DMSO or Methanol) inside the fume hood before transferring to the open bench.
- Causality: Once in solution, the inhalation risk of the powder is eliminated, but the dermal absorption risk increases due to the solvent acting as a permeation enhancer.
- Validation: Visually confirm complete dissolution (no floating particulates) before capping the vial.

Spill Response & Disposal Plan

Even with rigorous protocols, spills can occur. The following steps ensure immediate containment without exacerbating the hazard.

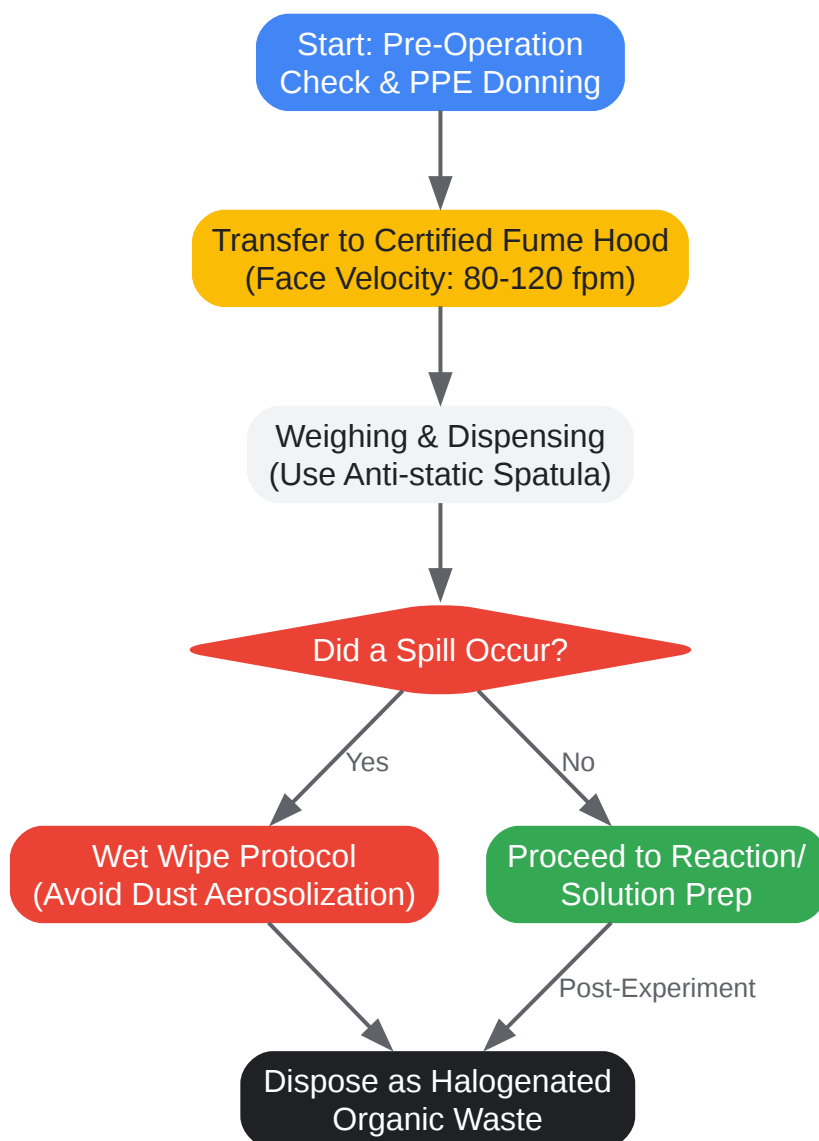
Immediate Spill Response (Wet-Wipe Method)

- Do not sweep: Sweeping dry powder generates a hazardous aerosol cloud.
- Solvent Dampening: Dampen a disposable absorbent pad with a compatible solvent (e.g., a water/ethanol mix).
- Wipe Inward: Gently wipe the spill from the perimeter toward the center to prevent spreading the chemical footprint.
- Validation: Shine a high-intensity flashlight parallel to the surface to reveal any remaining crystalline dust.

Disposal Plan

- Action: Collect all contaminated wipes, weigh boats, and PPE into a clearly labeled, sealable hazardous waste container.
- Classification: Dispose of as "Halogenated Organic Solid Waste" in accordance with local environmental regulations.

Visualizations



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Operational workflow and spill response pathway for **3-Chloro-2-hydroxy-6-methylbenzoic acid** handling.

References

- [1] Title: 3-chloro-2-hydroxy-6-methyl-benzoic acid - CAS号89938-57-8 Source: Molaid (摩熵化学) URL: [\[Link\]](#)

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Sources

- 1. 3-chloro-2-hydroxy-6-methyl-benzoic acid - CAS号 89938-57-8 - 摩熵化学 [molaid.com]
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